

In-Depth Technical Guide: Solubility Profile of 2-(Cyclopentyloxy)-4-methylaniline[1][2]

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Compound of Interest

Compound Name: 2-(Cyclopentyloxy)-4-methylaniline

CAS No.: 640767-85-7

Cat. No.: B1323312

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Executive Summary

2-(Cyclopentyloxy)-4-methylaniline is a specialized aromatic amine intermediate, primarily utilized as a building block in the synthesis of pharmaceutical active ingredients (APIs), particularly kinase inhibitors and receptor modulators where the cyclopentyloxy moiety provides critical lipophilic bulk for hydrophobic pocket binding.[1][2]

This guide provides a comprehensive analysis of its solubility characteristics. Due to the limited availability of public quantitative data for this specific isomer, the solubility profile presented here is derived from Structure-Property Relationship (SPR) analysis of close structural analogs (e.g., 2-(cyclopentyloxy)aniline and 4-methylaniline) and validated by standard thermodynamic principles.[1][2]

Key Physicochemical Parameters (Predicted)

Parameter	Value (Approx.)	Rationale
Molecular Formula	C ₁₂ H ₁₇ NO	Core aniline + Methyl + Cyclopentyl ether
Molecular Weight	191.27 g/mol	Calculated
LogP (Octanol/Water)	3.2 – 3.6	High lipophilicity due to cyclopentyl & methyl groups. [1][2]
pKa (Conjugate Acid)	4.2 – 4.5	Slightly less basic than aniline (4.[3][4]6) due to ortho-steric hindrance.[1][2][3]
Physical State	Low-Melting Solid or Oil	Bulky ortho-substituent disrupts crystal packing of the para-methylaniline core.[1][2][4]

Solubility Profile by Solvent Class[2][3]

The solubility of **2-(Cyclopentyloxy)-4-methylaniline** is governed by the competition between its polar amino headgroup (H-bond donor/acceptor) and its dominant hydrophobic domain (tolyl ring + cyclopentyl ring).[1][2]

A. Polar Protic Solvents (Alcohols, Water)[3][4]

- Water: Insoluble (< 0.1 mg/mL). The hydrophobic burden of the cyclopentyl and methyl groups overwhelms the hydrogen-bonding capacity of the single amino group.[1][2][3][4]
- Methanol / Ethanol: High Solubility (> 100 mg/mL). These solvents are amphiphilic, accommodating the hydrophobic aromatic core while engaging in H-bonding with the amine and ether oxygen.[2][3][4]
 - Application: Ideal for crystallization (via cooling) or as reaction solvents.[3]

B. Polar Aprotic Solvents (DMSO, DMF, Acetonitrile)[2][3][4]

- DMSO / DMF: Very High Solubility (> 200 mg/mL). The high dielectric constant and strong dipole of these solvents effectively solvate the polarizable aromatic system.[2][3][4]
 - Application: Stock solution preparation for biological assays.[2][3]
- Acetonitrile (MeCN): High Solubility. Excellent for HPLC analysis and general synthesis.[2][3][4]

C. Non-Polar & Chlorinated Solvents[1][2][4]

- Dichloromethane (DCM) / Chloroform: Very High Solubility. The "like-dissolves-like" principle applies strongly here; the chlorinated solvents interact favorably with the electron-rich aromatic ring.[1][2]
- Toluene: High Solubility. Pi-pi stacking interactions between the solvent and the tolyl ring enhance solubility.[1][2][3][4]
- Hexanes / Heptane: Moderate to Low Solubility. While the molecule is lipophilic, the polarity of the amine group can reduce solubility in purely aliphatic hydrocarbons compared to aromatics.[2][3][4]
 - Application: Often used as an anti-solvent to precipitate the compound from more polar solvents (e.g., DCM/Hexane recrystallization).[2][3][4]

Experimental Protocols for Solubility Determination

As a researcher, you must validate these predicted values experimentally.[2][3][4] The following protocols are designed to ensure data integrity and reproducibility.

Protocol A: Visual Equilibrium Method (Qualitative)

Objective: Rapidly screen solvent compatibility for synthesis or purification.[2][3][4]

- Preparation: Place 10 mg of **2-(Cyclopentyloxy)-4-methylaniline** into a clear 4 mL glass vial.

- Addition: Add the solvent of interest in 100 μ L increments.
- Observation: Vortex for 30 seconds after each addition.
 - Soluble: Clear solution, no particulates.[\[2\]](#)[\[3\]](#)[\[5\]](#)
 - Insoluble: Visible solid or oil droplets persist.[\[2\]](#)[\[3\]](#)
- Endpoint: Record the volume required for complete dissolution. Calculate approximate solubility ([\[3\]](#)).

Protocol B: Gravimetric Saturation Method (Quantitative)

Objective: Determine precise saturation limits ([\[3\]](#)[\[4\]](#)) for thermodynamic modeling.

- Saturation: Add excess solid compound to 5 mL of solvent in a sealed vial.
- Equilibration: Shake at a constant temperature (e.g., 25°C) for 24 hours.
- Filtration: Filter the suspension through a 0.45 μ m PTFE syringe filter (pre-heated to the same temperature to prevent precipitation).
- Evaporation: Transfer a known volume ([\[3\]](#)) of the filtrate to a tared weighing dish. Evaporate the solvent (vacuum oven or nitrogen stream). [\[3\]](#)
- Calculation: Weigh the dry residue ([\[2\]](#)[\[3\]](#)[\[4\]](#)) [\[3\]](#)[\[4\]](#)

Protocol C: Thermodynamic Modeling (The Apelblat Equation)

For process optimization, solubility (

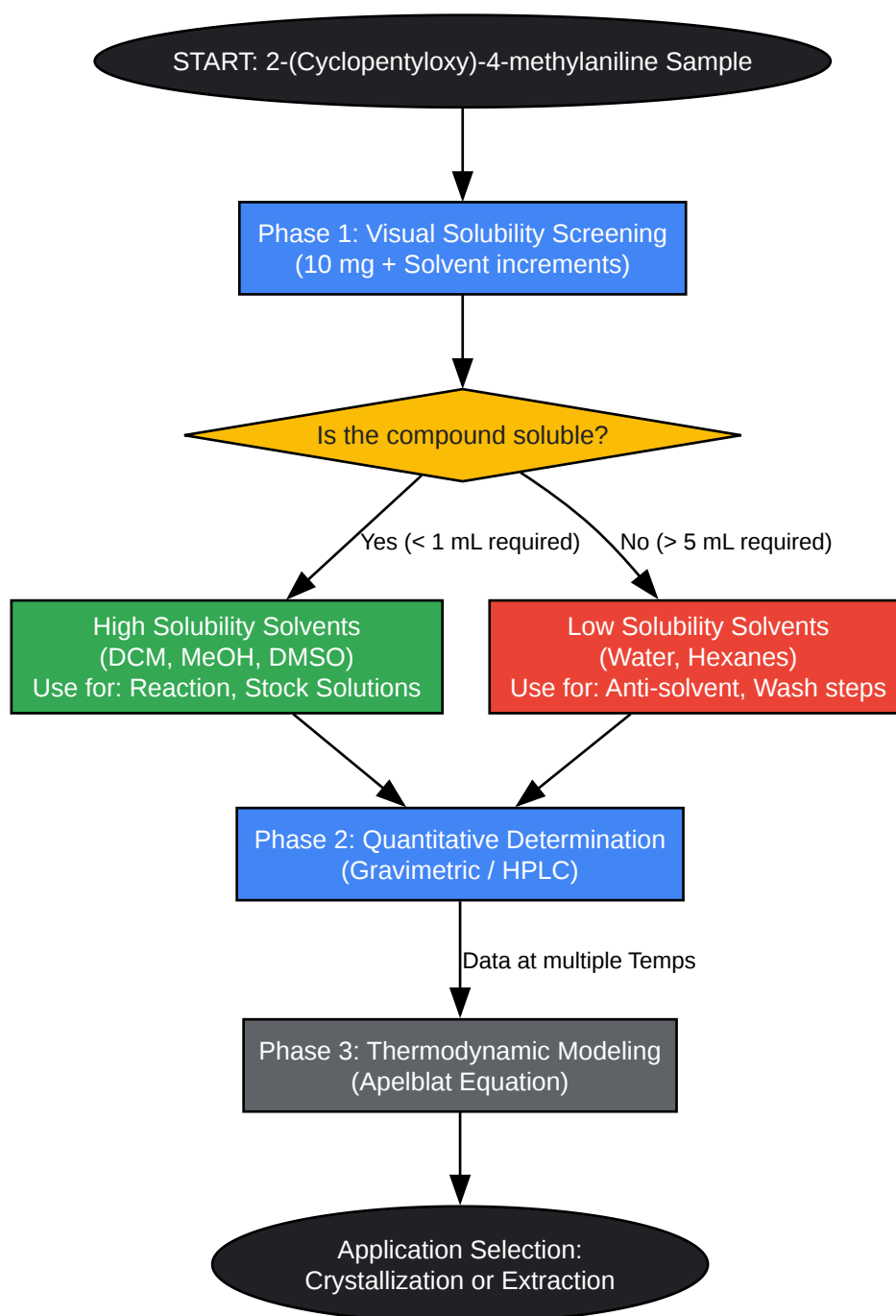
) as a function of temperature (

) is often modeled using the modified Apelblat equation:

- A, B, C: Empirical constants determined by regression analysis of experimental data at different temperatures (e.g., 278K, 298K, 318K).
- Utility: Allows prediction of solubility at any temperature, critical for designing cooling crystallization cycles.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Workflow Visualization

The following diagram illustrates the logical workflow for determining the solubility profile and selecting the appropriate solvent system for purification.



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Figure 1: Systematic workflow for determining solubility and selecting solvent systems for **2-(Cyclopentyloxy)-4-methylaniline**.

Applications in Drug Development[2][3][6]

Understanding the solubility of this intermediate is critical for two main stages:

- Synthesis & Reaction Optimization:
 - Nucleophilic Substitution: When reacting **2-(cyclopentyloxy)-4-methylaniline** with electrophiles (e.g., acid chlorides, isocyanates), use DCM or THF where the amine is soluble and nucleophilic.^{[1][2]}
 - Salt Formation: To isolate the compound, treat a solution in Ethanol or Ethyl Acetate with HCl gas.^{[2][3][4]} The resulting hydrochloride salt will likely precipitate, as ionic salts are insoluble in non-polar organic solvents.^{[2][3][4]}
- Purification (Recrystallization):
 - Solvent System: A common binary system for this class of compounds is Ethanol/Water or Ethyl Acetate/Hexane.^{[2][3][4]}
 - Method: Dissolve in hot ethanol (high solubility), then slowly add water (anti-solvent) until turbidity appears.^{[3][4]} Cool gradually to induce crystallization.^{[2][3]}

References

- PubChem. (2025).^{[2][3][4]} Compound Summary: 2-(Cyclopentyloxy)aniline (CAS 29026-75-3).^{[1][2][4]} National Library of Medicine.^{[2][3][4]} [\[Link\]](#)^{[3][4]}

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Sources

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- [5. Solvent Miscibility Table \[sigmaaldrich.com\]](#)
- To cite this document: BenchChem. [In-Depth Technical Guide: Solubility Profile of 2-(Cyclopentyloxy)-4-methylaniline[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1323312/docs#in-depth-technical-guide-solubility-profile-of-2-cyclopentyloxy-4-methylaniline-1-2\]](https://www.benchchem.com/product/b1323312/docs#in-depth-technical-guide-solubility-profile-of-2-cyclopentyloxy-4-methylaniline-1-2)

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